

# 2,2-Dimethylcyclohexane-1,3-dione molecular weight and formula

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## Compound of Interest

Compound Name: 2,2-Dimethylcyclohexane-1,3-dione

Cat. No.: B1297611

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An In-depth Technical Guide to **2,2-Dimethylcyclohexane-1,3-dione**: Molecular Properties

This technical guide provides essential information regarding the molecular formula and weight of **2,2-Dimethylcyclohexane-1,3-dione**, a compound of interest in various chemical syntheses. The data is presented for researchers, scientists, and professionals in drug development.

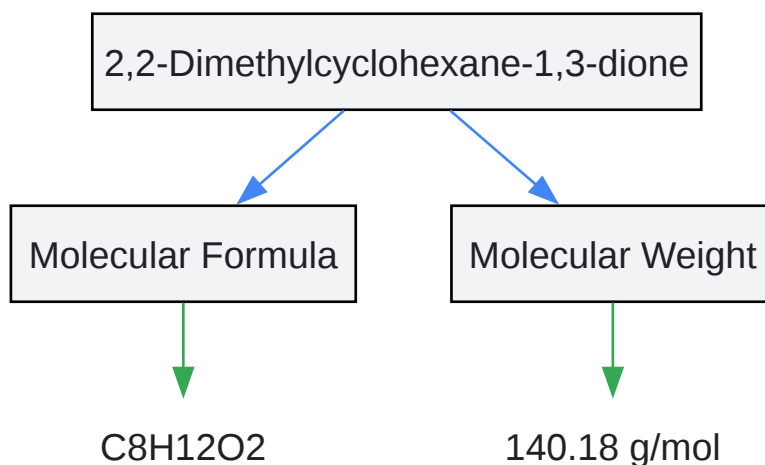
## Quantitative Molecular Data

The fundamental molecular properties of **2,2-Dimethylcyclohexane-1,3-dione** are summarized in the table below for clear and easy reference.

Property	Value
Molecular Formula	C8H12O2[1][2]
Molecular Weight	140.18 g/mol [1][2][3]
Monoisotopic Mass	140.083729621 Da[1][2]
CAS Number	562-13-0[1][3]

## Logical Relationship of Molecular Properties

The following diagram illustrates the logical connection between the compound's name and its primary molecular identifiers.



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Molecular properties of **2,2-Dimethylcyclohexane-1,3-dione**.

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **2,2-Dimethylcyclohexane-1,3-dione** are highly specific to the research context in which the compound is utilized. For instance, its use as an intermediate in the synthesis of Taxol suggests its involvement in complex organic synthesis protocols.[4] Researchers interested in specific applications should consult dedicated studies in synthetic organic chemistry or medicinal chemistry for detailed experimental methodologies. A comprehensive literature review would be necessary to delineate specific signaling pathways that may be modulated by this compound or its derivatives.

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## References

- 1. [guidechem.com](https://www.guidechem.com) [[guidechem.com](https://www.guidechem.com)]
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- 4. 2,2-Dimethylcyclohexane-1,3-dione | 562-13-0 | AAA56213 [[biosynth.com](https://www.biosynth.com)]
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